

# Essential Safety and Operational Guide for 1,2-Phenylenediamine Dihydrochloride

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## Compound of Interest

**Compound Name:** 1,2-Phenylenediamine dihydrochloride

**Cat. No.:** B147417

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,2-Phenylenediamine dihydrochloride**. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and compliant use of this chemical.

## Chemical and Physical Properties

Property	Value
Synonyms	o-Phenylenediamine dihydrochloride, 1,2-Benzenediamine dihydrochloride
CAS Number	615-28-1
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> · 2HCl
Molecular Weight	181.06 g/mol <a href="#">[1]</a>
Appearance	Brownish-yellow crystals <a href="#">[1]</a>
Melting Point	258°C (496.4°F) <a href="#">[2]</a>
Solubility	Slightly soluble in water. <a href="#">[1]</a> <a href="#">[3]</a>

## Hazard Identification and GHS Classification

1,2-Phenylenediamine dihydrochloride is classified as a hazardous chemical.[\[4\]](#)

- Acute Toxicity: Toxic if swallowed (Category 3), Harmful in contact with skin (Category 4), and Harmful if inhaled (Category 4).[\[4\]](#)
- Skin and Eye Irritation: Causes serious eye irritation (Category 2) and may cause an allergic skin reaction (Category 1).[\[4\]](#)
- Long-Term Health Effects: Suspected of causing genetic defects (Category 2) and cancer (Category 2).[\[4\]](#)
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[\[4\]](#)

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Protection Type	Specifications
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[4]</a> A face shield may be required for splash hazards. <a href="#">[5]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[4]</a> Immediately change contaminated clothing. <a href="#">[6]</a>
Respiratory Protection	Use only under a chemical fume hood. <a href="#">[4]</a> If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required. <a href="#">[7]</a>

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Engineering Controls:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[4]
- Work in a well-ventilated area, preferably within a chemical fume hood.[4]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [4]
- Avoid the formation of dust.[4]

## 2. Handling the Chemical:

- Wash hands and any exposed skin thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Avoid contact with eyes, skin, and clothing.[7]
- Keep the container tightly closed when not in use.[7]

## 3. Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[7]
- Keep the container tightly closed.[2]
- Store locked up.[6]

## 4. In Case of a Spill:

- For solids, isolate the spill area for at least 25 meters (75 feet).[3]
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the material to avoid generating dust and place it into a suitable, labeled disposal container.
- Clean the spill area thoroughly.

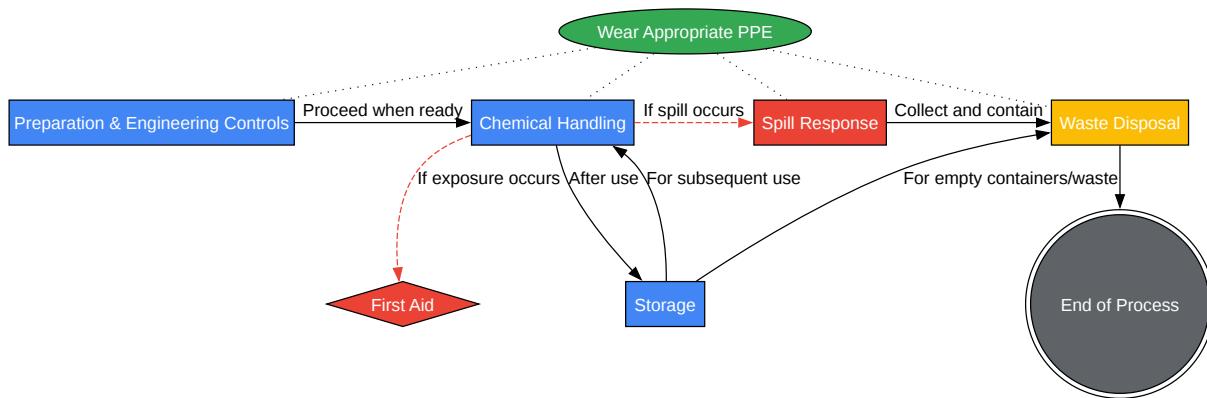
## Emergency First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.[4][7]
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[4]

## Disposal Plan

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4]
- Disposal must be in accordance with local, regional, and national hazardous waste regulations.[4]
- Do not allow the chemical to enter drains or water courses.[4]
- Dispose of the contents and container to an approved waste disposal plant.[6]

# Workflow for Safe Handling of 1,2-Phenylenediamine Dihydrochloride



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Caption: Safe handling workflow for **1,2-Phenylenediamine dihydrochloride**.

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## References

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